

Application Notes and Protocols: $\text{NiCl}_2(\text{PCy}_3)_2$ in Suzuki-Miyaura Cross-Coupling Reactions

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Compound of Interest

Compound Name: *Bis(tricyclohexylphosphine)nickel(I) chloride*

Cat. No.: *B1353609*

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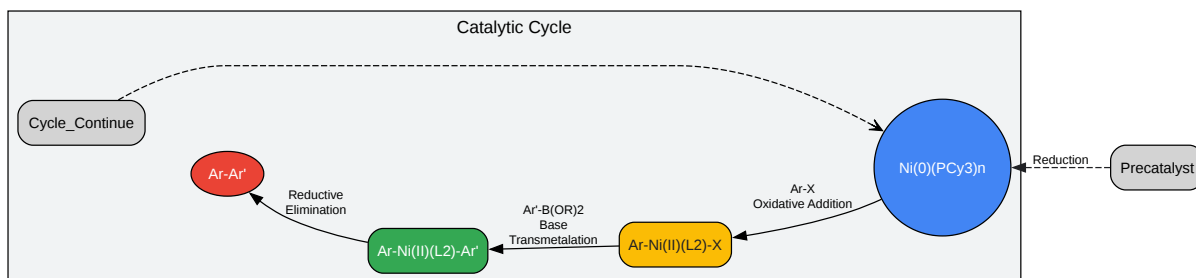
These application notes provide a comprehensive overview of the use of the air-stable and commercially available nickel precatalyst, Bis(tricyclohexylphosphine)nickel(II) dichloride [$\text{NiCl}_2(\text{PCy}_3)_2$], in Suzuki-Miyaura cross-coupling reactions. This powerful catalytic system offers a cost-effective alternative to palladium catalysts for the formation of $\text{C}(\text{sp}^2)\text{--C}(\text{sp}^2)$ bonds, a crucial transformation in the synthesis of pharmaceuticals and other complex organic molecules. The protocols outlined herein are applicable to a wide range of substrates, including challenging aryl chlorides and various heterocyclic compounds.

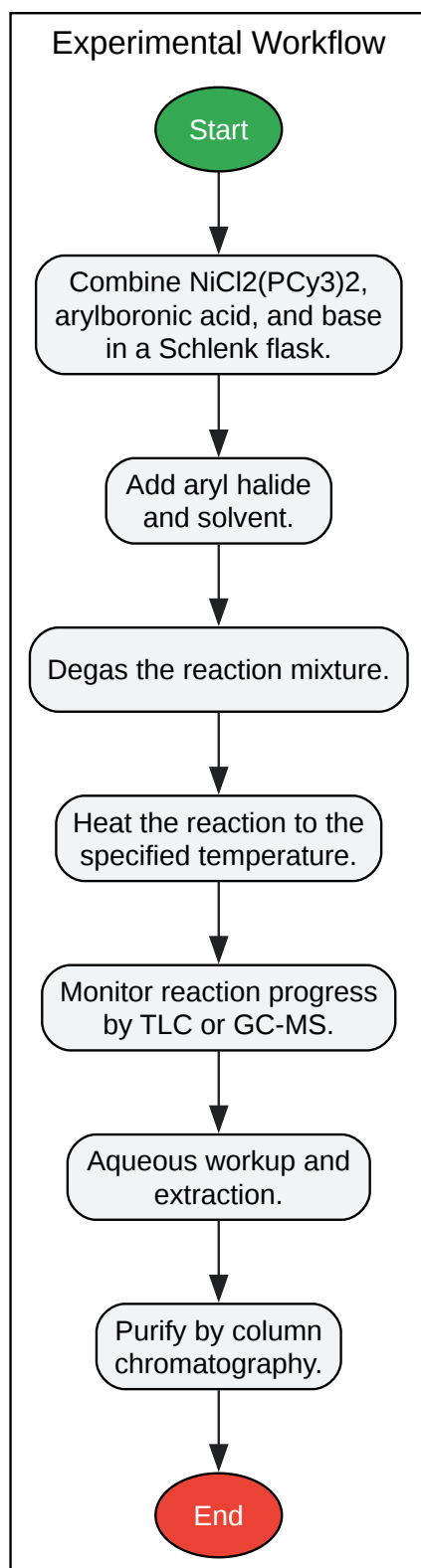
Introduction

The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern organic synthesis, enabling the efficient construction of biaryl and heteroaryl motifs prevalent in many pharmaceutical agents.^[1] While palladium catalysts have traditionally dominated this field, nickel-based systems have gained significant attention due to nickel's lower cost and high reactivity, particularly in activating inert C-Cl bonds.^{[1][2]} $\text{NiCl}_2(\text{PCy}_3)_2$ has emerged as a versatile and user-friendly precatalyst, facilitating the coupling of a broad scope of aryl and heteroaryl partners under relatively mild conditions.^{[1][3]} This document provides detailed protocols and compiled data to aid researchers in the successful application of this catalytic system.

Catalytic Cycle and Reaction Mechanism

The generally accepted mechanism for nickel-catalyzed Suzuki-Miyaura cross-coupling reactions involves a Ni(0)/Ni(II) catalytic cycle. The key steps are oxidative addition, transmetalation, and reductive elimination.^[4] The precatalyst, NiCl₂(PCy₃)₂, is reduced in situ to the active Ni(0) species.





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